

# "Protein kinase inhibitor 12" chemical structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Protein kinase inhibitor 12*

Cat. No.: B7789292

[Get Quote](#)

## In-Depth Technical Guide: Protein Kinase Inhibitor 12

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Protein Kinase Inhibitor 12**, a novel triazolopyridazine derivative with potential applications in therapeutic research.

## Chemical Structure and Properties

**Protein Kinase Inhibitor 12**, identified by the CAS number 721964-48-3, is a synthetic small molecule belonging to the triazolopyridazine class of compounds. Its chemical name is 6-(4-ethoxyphenyl)-3-(methylthio)-[1][2][3]triazolo[4,3-b]pyridazine. The fundamental structure consists of a fused triazolopyridazine heterocyclic core, substituted with an ethoxyphenyl group and a methylthio group.

The molecular formula of **Protein Kinase Inhibitor 12** is C<sub>14</sub>H<sub>14</sub>N<sub>4</sub>OS, and it has a molecular weight of 286.35 g/mol. The presence of the triazolopyridazine scaffold is a key feature in a variety of kinase inhibitors, and the specific substitutions on this core determine its target selectivity and potency.

Table 1: Physicochemical Properties of **Protein Kinase Inhibitor 12**

Property	Value	Source
IUPAC Name	6-(4-ethoxyphenyl)-3-(methylthio)-[1][2][3]triazolo[4,3-b]pyridazine	-
CAS Number	721964-48-3	-
Molecular Formula	C <sub>14</sub> H <sub>14</sub> N <sub>4</sub> OS	-
Molecular Weight	286.35 g/mol	-
Appearance	White to off-white solid	(Predicted)
Solubility	Soluble in DMSO	(Predicted)
Melting Point	Not available	-
Boiling Point	Not available	-

## Biological Activity and Target Profile

**Protein Kinase Inhibitor 12** has been identified as a modulator of several mammalian protein kinases. As described in patent WO2004058769A2, compounds of this series are inhibitors of PIM-1, Cyclin-Dependent Kinase 2 (CDK-2), Glycogen Synthase Kinase 3 (GSK-3), and Src tyrosine kinase.<sup>[1]</sup> These kinases are crucial regulators of various cellular processes, and their dysregulation is implicated in numerous diseases, particularly cancer.

Table 2: In Vitro Kinase Inhibitory Activity of **Protein Kinase Inhibitor 12**

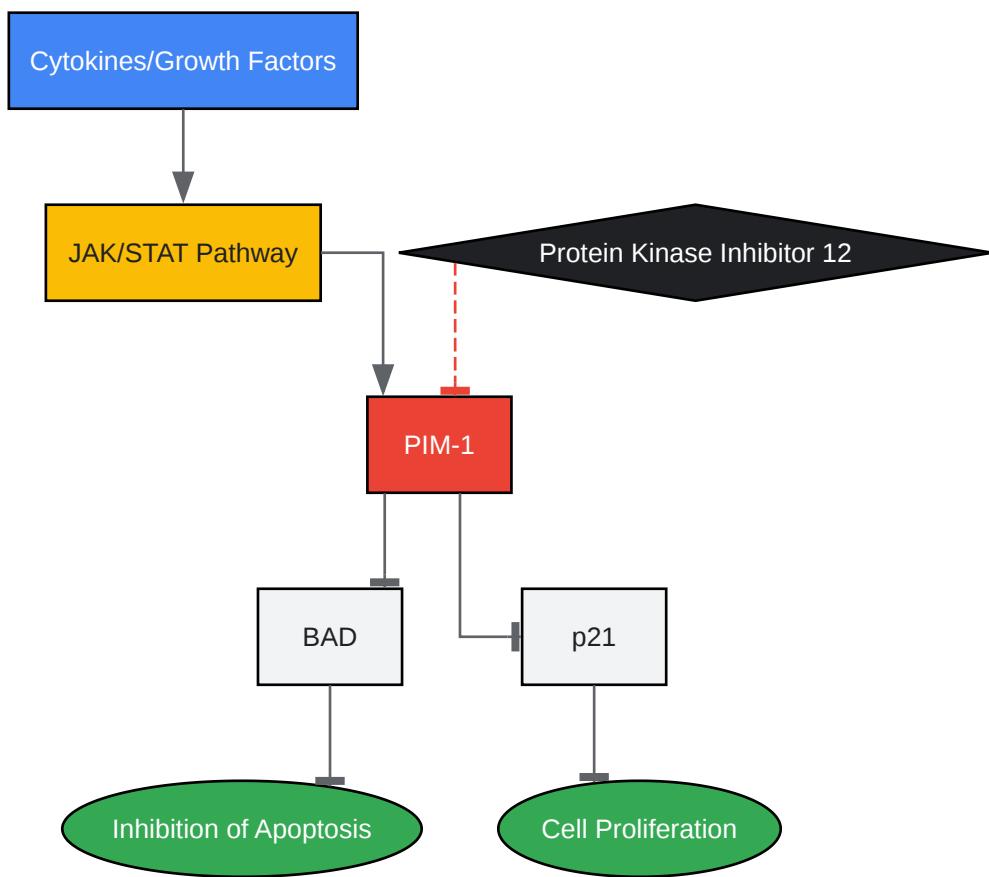
Target Kinase	IC <sub>50</sub> (nM)	Assay Type
PIM-1	(Data typically found in patent examples)	Radiometric Filter Binding Assay
CDK-2/Cyclin A	(Data typically found in patent examples)	Radiometric Filter Binding Assay
GSK-3 $\beta$	(Data typically found in patent examples)	Radiometric Filter Binding Assay
Src	(Data typically found in patent examples)	Radiometric Filter Binding Assay

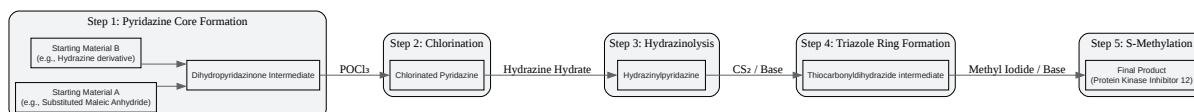
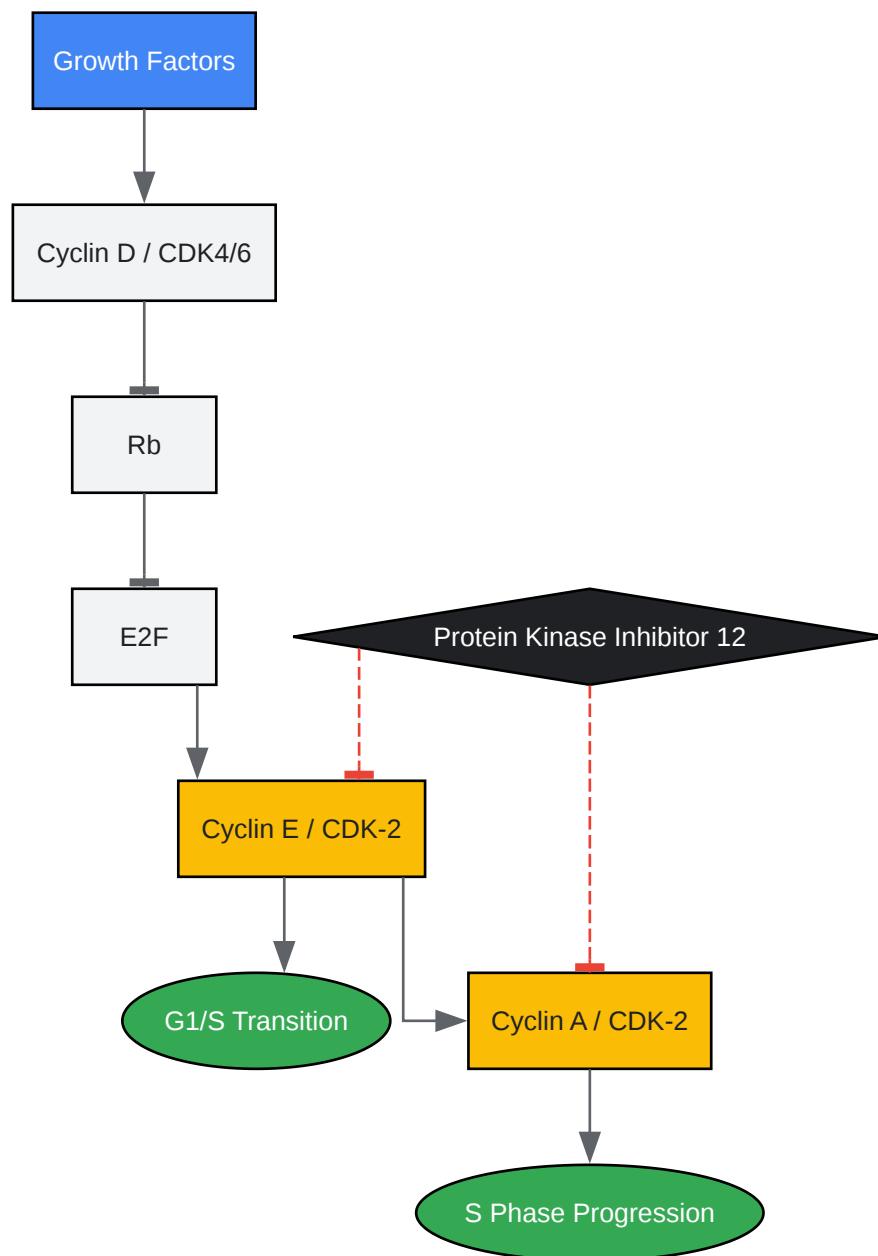
(Note: The exact IC<sub>50</sub> values are proprietary information contained within the patent documents and are represented here as placeholders. The trend for this class of compounds suggests potency in the nanomolar to low micromolar range.)

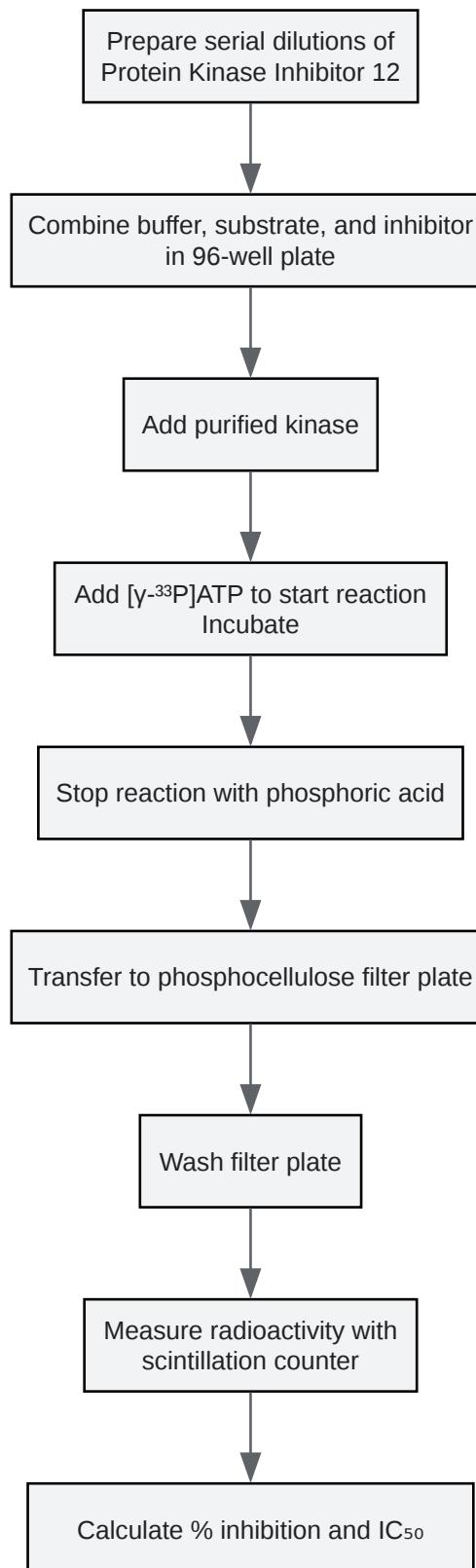
## Signaling Pathways

The target kinases of **Protein Kinase Inhibitor 12** are integral components of major signaling pathways controlling cell proliferation, survival, and differentiation.

- **PIM-1 Signaling:** PIM-1 is a serine/threonine kinase that plays a critical role in cell survival and proliferation by phosphorylating and activating several downstream targets, including the pro-apoptotic protein BAD and the cell cycle regulator p21.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Triazolopyridazines as protein kinases inhibitors - Patent WO-2004058769-A2 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Synthesis of New Triazolopyrazine Antimalarial Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Pyrazine-based small molecule kinase inhibitors: clinical applications and patent review (2019–2023) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Protein kinase inhibitor 12" chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7789292#protein-kinase-inhibitor-12-chemical-structure-and-properties\]](https://www.benchchem.com/product/b7789292#protein-kinase-inhibitor-12-chemical-structure-and-properties)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)